

Proper Disposal Procedures: 4,7-Difluoro-2H-indol-2-one

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4,7-Difluoro-2H-indol-2-one

CAS No.: 247564-58-5

Cat. No.: B3255007

[Get Quote](#)

Introduction & Chemical Profile

4,7-Difluoro-2H-indol-2-one (also known as 4,7-Difluorooxindole or 4,7-Difluoroindolin-2-one) is a fluorinated heterocyclic building block used frequently in medicinal chemistry for synthesizing bioactive scaffolds. Its disposal requires specific attention due to the stability of the Carbon-Fluorine (C-F) bond and the potential for generating toxic Hydrogen Fluoride (HF) gas during thermal decomposition.

Chemical Identity Table

| Property | Detail |
|-------------------|--|
| CAS Number | 247564-58-5 |
| IUPAC Name | 4,7-Difluoro-1,3-dihydro-2H-indol-2-one |
| Molecular Formula | C ₈ H ₅ F ₂ NO |
| Molecular Weight | 169.13 g/mol |
| Physical State | Solid (Off-white to pale brown powder) |
| Solubility | Soluble in DMSO, Methanol; Low solubility in water |

Hazard Identification & Classification

Before disposal, the waste stream must be accurately classified. This compound is generally classified as an Irritant and Harmful by Ingestion.

| GHS Classification | Hazard Statement Code | Description |
|---------------------------|-----------------------|---------------------------------------|
| Acute Toxicity (Oral) | H302 | Harmful if swallowed.[1] |
| Skin Corrosion/Irritation | H315 | Causes skin irritation.[1] |
| Serious Eye Damage | H319 | Causes serious eye irritation. [1] |
| STOT - Single Exposure | H335 | May cause respiratory irritation.[1] |

“

Critical Safety Note: While the compound itself is stable, thermal decomposition (e.g., during unmonitored incineration) releases Hydrogen Fluoride (HF) and Nitrogen Oxides (NOx). Standard lab incineration without scrubbing is prohibited.

Pre-Disposal Handling & Segregation

Effective disposal begins at the bench. Segregation prevents dangerous cross-reactions and ensures the waste stream is accepted by disposal facilities.

Segregation Protocols

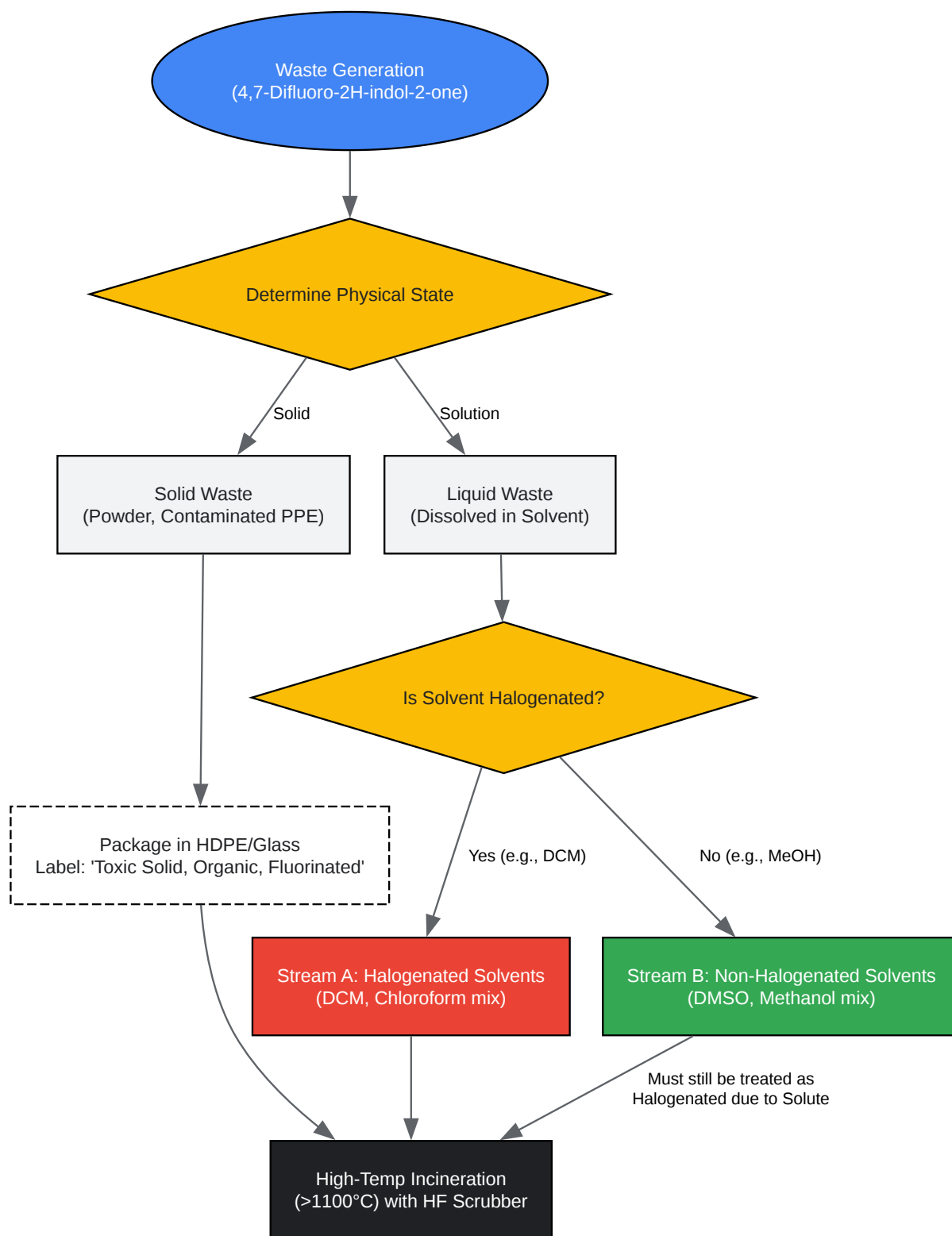
- Isolate from Oxidizers: Do not mix with strong oxidizing agents (e.g., nitric acid, perchlorates) in waste containers. The amide functionality can react vigorously.
- Isolate from Bases: Avoid mixing with strong bases, which can deprotonate the amide nitrogen, potentially altering solubility or reactivity.
- Fluorinated Waste Stream: Label clearly as "Halogenated Organic Solid". Do not mix with non-halogenated solvents if possible, as this increases the cost and complexity of downstream incineration.

Packaging Requirements

- Solids: Double-bag in high-density polyethylene (HDPE) bags or place in a wide-mouth HDPE jar.
- Solutions: Collect in glass or HDPE carboys. Do not use metal containers (aluminum/steel) for long-term storage of fluorinated waste solutions, as potential degradation to HF can corrode the container.

Disposal Workflows (Decision Tree)

The following diagram outlines the decision logic for disposing of **4,7-Difluoro-2H-indol-2-one** based on the state of matter and quantity.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for segregating and routing **4,7-Difluoro-2H-indol-2-one** waste streams. Note that even non-halogenated solvents containing this solute must be treated as halogenated waste.

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Compound & Spills)

Applicability: Expired stock, spill cleanup residues, contaminated gloves/wipes.

- Containment: Transfer solid material into a wide-mouth jar (HDPE preferred) or a heavy-duty hazardous waste bag.
- Labeling: Affix a hazardous waste label.
 - Constituents: "**4,7-Difluoro-2H-indol-2-one** (Solid)"
 - Hazards: "Toxic, Irritant"^[1]
- Spill Cleanup (If applicable):
 - PPE: Wear nitrile gloves, lab coat, and safety goggles. Use a P95/N95 dust mask if powder is fine.
 - Action: Dampen a paper towel with water (to prevent dust generation) and wipe up the powder. Place all wipes into the solid waste container.
 - Decontamination: Clean the surface with a mild detergent and water.
- Final Disposal: Transfer to the facility's High-Temperature Incineration stream.
 - Scientific Rationale: Standard landfilling is not recommended for fluorinated organics due to potential leaching and environmental persistence (PFAS-like concerns, though this specific molecule is not a PFAS, the C-F bond stability warrants destruction).

Protocol B: Liquid Waste (Reaction Mixtures)

Applicability: Mother liquors, HPLC waste, reaction solvents.

- Classification: Even if the solvent is methanol or ethyl acetate (non-halogenated), the presence of 4,7-difluorooxindole renders the entire mixture a Halogenated Organic Waste.
- Container: Use a safety solvent can or glass bottle. Do not fill >90% to allow for thermal expansion.
- Labeling:
 - Check the "Halogenated" box on your institution's waste tag.
 - List all solvents (e.g., "Methanol 95%, 4,7-Difluoroindolin-2-one 5%").
- Disposal Path: This stream must be sent to a fuel blending facility or incinerator equipped with flue gas scrubbing (calcium or sodium-based scrubbers) to capture the HF gas generated during combustion.

Regulatory Compliance & Waste Codes

Compliance depends on your region. The following codes are generally applicable for halogenated organic solids/liquids.

| Regulation | Code / Classification | Notes |
|-----------------------|--------------------------|--|
| US EPA (RCRA) | None Specific (P/U List) | Not explicitly listed. Use D002 if pH < 2 (unlikely). Otherwise, classify as Ignitable (D001) if in flammable solvent, or generic toxic waste. |
| EU Waste Code (EWC) | 07 01 03 | "Organic halogenated solvents, washing liquids and mother liquors." |
| EU Waste Code (Solid) | 16 05 06 | "Laboratory chemicals consisting of or containing hazardous substances, including mixtures of laboratory chemicals." |

Important Note on Incineration: The destruction of fluorinated compounds requires temperatures exceeding 1,100°C (2,000°F) with a residence time of at least 2 seconds to ensure complete mineralization of the C-F bond. Facilities must have wet scrubbers (using Ca(OH)₂ or NaOH) to neutralize the resulting HF gas.

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 598153, 4,7-Difluoro-2,3-dihydro-1H-inden-1-ol (Analogous Structure Data). Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2024). Interim Guidance on the Destruction and Disposal of Perfluoroalkyl and Polyfluoroalkyl Substances and Materials Containing Perfluoroalkyl and Polyfluoroalkyl Substances. Retrieved from [[Link](#)]
- European Chemicals Agency (ECHA). (2024). Guidance on the compilation of safety data sheets. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 4,7-difluoro-2,3-dihydro-1H-inden-1-ol | C₉H₈F₂O | CID 598153 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Proper Disposal Procedures: 4,7-Difluoro-2H-indol-2-one]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3255007/docs#proper-disposal-procedures-4-7-difluoro-2h-indol-2-one>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)